

Guanidine Nitrate (CAS No. 506-93-4): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Guanidine nitrate

Cat. No.: B7800015

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Guanidine nitrate, with the CAS number 506-93-4, is a salt formed from guanidine and nitric acid. It presents as a white, crystalline solid and is highly soluble in water.[1][2][3] While the broader class of guanidine-containing compounds is of significant interest in medicinal chemistry for a wide range of therapeutic applications, **guanidine nitrate** itself is most prominently utilized as a high-energy material and a versatile chemical intermediate.[4][5] Its applications include use as a gas generant in automotive airbags, a monopropellant in model rocket engines, and a precursor in the synthesis of other compounds such as nitroguanidine and sulfadiazine.[3][5][6][7] In the realm of research and drug development, it is also explored in specific drug formulations and employed in biochemical assays, for instance, in protein denaturation studies.[8][9] This guide provides an in-depth overview of the core properties, synthesis, and analysis of **guanidine nitrate**.

Physicochemical and Safety Data

A summary of the key quantitative properties of **guanidine nitrate** is presented below. It is imperative to handle this compound with appropriate safety precautions due to its hazardous nature as both a fuel and an oxidizer.[5]

Property	Value	Reference(s)
Identifiers		
CAS Number	506-93-4	
Molecular Formula	CH ₅ N ₃ ·HNO ₃	
Molecular Weight	122.08 g/mol	[1]
Physical Properties		
Appearance	White crystalline solid	[1][10]
Density	1.44 g/cm ³	
Melting Point	213–215 °C	
Solubility in Water	Soluble	[1]
Safety and Toxicity		
LD ₅₀ (Oral, rat)	730 mg/kg	
Hazard Statements	May intensify fire; oxidizer. Harmful if swallowed. Causes serious eye irritation.	[11][12]
Precautionary Statements	Keep away from heat, sparks, and flame. Do not store near combustible materials. Use with adequate ventilation.	[13][14]
NFPA 704 Diamond	Health: 2, Flammability: 3, Instability: 3, Special: OX	

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **guanidine nitrate** are crucial for its application in research and development.

Synthesis of Guanidine Nitrate from Dicyandiamide and Ammonium Nitrate

This method is a common industrial and laboratory-scale procedure for producing **guanidine nitrate**.

Materials:

- Dicyandiamide (2.5 moles, 210 g)
- Ammonium Nitrate (5.5 moles, 440 g)
- Deionized Water
- 1 L Round-bottom flask
- Oil bath
- Heating mantle
- Steam bath
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Create an intimate mixture of dicyandiamide and ammonium nitrate and place it in the 1 L round-bottom flask.[\[1\]](#)
- Place the flask in an oil bath preheated to 110-120 °C.[\[1\]](#)
- Gradually raise the temperature of the oil bath to 160 °C over approximately 30 minutes.[\[1\]](#)
- Maintain the temperature at 160 °C for three hours. During the first hour, the mixture will melt and then solidify into a cake.[\[1\]](#)
- After three hours, remove the flask from the oil bath and allow it to cool.[\[1\]](#)

- Extract the product from the solid cake by adding successive portions of hot water (approximately 2 L in total) on a steam bath until all soluble material is dissolved.[\[1\]](#)
- Filter the hot solution to remove insoluble byproducts such as ammeline and ammelide.[\[1\]](#)
- The filtrate contains **guanidine nitrate** along with some unreacted ammonium nitrate.[\[1\]](#)

Purification by Recrystallization

To obtain a purer product, the crude **guanidine nitrate** can be recrystallized.

Materials:

- Crude **guanidine nitrate**
- Deionized Water
- Beakers
- Hot plate
- Ice bath
- Filtration apparatus

Procedure:

- Dissolve the crude **guanidine nitrate** in a minimal amount of boiling water (approximately 1 L for the yield from the synthesis above).
- Allow the solution to cool slowly to room temperature, and then place it in an ice bath to facilitate crystallization.
- Filter the recrystallized **guanidine nitrate** and wash the crystals with a small amount of cold deionized water.
- A second crop of crystals can be obtained by concentrating the mother liquor to about 250 mL and repeating the cooling and filtration process.[\[1\]](#)

- Dry the purified crystals in a desiccator or a vacuum oven at a low temperature. The melting point of the recrystallized product should be around 213–214 °C.[1]

Analytical Method: High-Performance Thin-Layer Chromatography (HPTLC)

HPTLC provides a rapid and efficient method for the separation and quantification of **guanidine nitrate**, particularly for quality control.

Materials and Equipment:

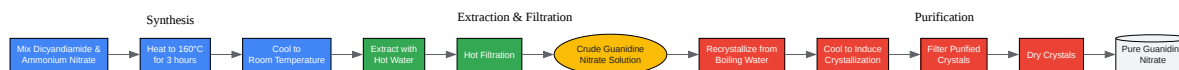
- HPTLC silica gel 60 F254 plates
- Standard solutions of **guanidine nitrate** and nitroguanidine in distilled water
- Developing chamber
- Densitometer with UV detector
- Mobile phase: Dioxane–tetrahydrofuran 1:1 (v/v)

Procedure:

- Pre-treat the HPTLC plates with methanol to improve the baseline and signal-to-noise ratio. [10]
- Spot the standard and sample solutions onto the HPTLC plate.[10]
- Develop the plate in a chamber saturated with the mobile phase.
- After development, dry the plate and perform UV detection at 210 nm for **guanidine nitrate**. [10]
- Quantify the amount of **guanidine nitrate** by absorbance densitometry and comparison of peak areas with the calibration curve generated from the standard solutions.[10]

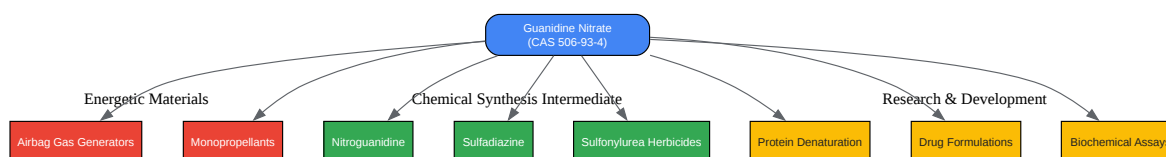
Experimental and Logical Diagrams

The following diagrams illustrate the workflow for the synthesis and purification of **guanidine nitrate**, as well as a logical diagram of its primary applications.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **guanidine nitrate**.



[Click to download full resolution via product page](#)

Caption: Primary application areas of **guanidine nitrate**.

Conclusion

Guanidine nitrate is a compound with significant industrial and research applications, primarily stemming from its energetic properties and its utility as a chemical precursor. While it does not play a direct role in known biological signaling pathways, its importance in the synthesis of pharmaceuticals and its use in biochemical research make it a relevant compound for professionals in drug development and life sciences. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. benchchem.com [benchchem.com]
- 4. Biological activities of guanidine compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Guanidine nitrate - Wikipedia [en.wikipedia.org]
- 6. Page loading... [guidechem.com]
- 7. GUANIDINE NITRATE - Ataman Kimya [atamanchemicals.com]
- 8. chemimpex.com [chemimpex.com]
- 9. taylorandfrancis.com [taylorandfrancis.com]
- 10. Separation and Determination of Nitroguanidine and Guanidine Nitrate by HPTLC: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 11. apps.dtic.mil [apps.dtic.mil]
- 12. Guanidine nitrate [chembk.com]
- 13. US5041662A - Process for the production of guanidine nitrate from urea and ammonium nitrate - Google Patents [patents.google.com]
- 14. Quick detecting method for guanidine nitrate content - Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [Guanidine Nitrate (CAS No. 506-93-4): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7800015#guanidine-nitrate-cas-number-506-93-4-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com